

renal function monitoring during 5-ASA therapy

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Compound Focus: 5-Aminosalicylic Acid

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Monitoring Recommendations & Renal Risk Data

The table below consolidates the quantitative findings and official recommendations on renal monitoring from the literature.

Aspect	Key Data & Recommendations	Source / Context
General Monitoring Recommendation	Check renal function before treatment, at 2-3 months, and annually thereafter.	[1]
Manufacturer's Monitoring (SmPC)	More frequent 3-monthly monitoring recommended for some formulations (e.g., Pentasa, Octasa, Salofalk).	[1]
Incidence of Acute Kidney Injury (AKI)	Incidence of AKI hospitalization in IBD patients: 1.36 per 1000 person-years . Risk was lower in patients with 5-ASA use.	[2]
Risk of No Monitoring	Lack of renal function monitoring associated with a ~4x higher risk of AKI (HR 3.96).	[2]

| AIN Case Analysis (Systematic Review) | Median time to AIN onset: 2.3 years (IQR: 1-4 years). Median rise in creatinine: 3.3x baseline. Rate of end-stage renal failure: 15% despite treatment. | [1] |

Experimental & Diagnostic Protocols

For researchers investigating 5-ASA nephrotoxicity, the following methodologies are critical.

Clinical Case Identification and Diagnosis

This protocol is based on a systematic review of biopsy-proven 5-ASA-induced AIN [1].

- **Patient Population:** Patients with IBD (Ulcerative Colitis or Crohn's Disease) on any 5-ASA formulation (mesalazine, sulfasalazine, etc.).
- **Inclusion Criteria:** Unexplained rise in serum creatinine (typically a doubling or more from baseline) during 5-ASA therapy.
- **Confirmatory Diagnostic: Renal biopsy** is the gold standard for confirming AIN. Histology typically shows tubulointerstitial inflammation with immune cell infiltration.
- **Assessment of Recovery:**
 - **Primary Intervention:** Immediate withdrawal of the offending 5-ASA drug.
 - **Adjunctive Treatment:** Many patients receive a course of corticosteroids, though evidence for their efficacy is mixed.
 - **Outcome Tracking:** Monitor serum creatinine to classify recovery as:
 - **Complete:** Return to baseline function.
 - **Partial:** Significant improvement but not to baseline.
 - **No recovery:** Progression to end-stage renal disease (ESRD).

Large-Scale Cohort Study on Monitoring Efficacy

This methodology uses real-world data to assess the population-level relationship between monitoring and outcomes, as demonstrated in a nationwide French study [2].

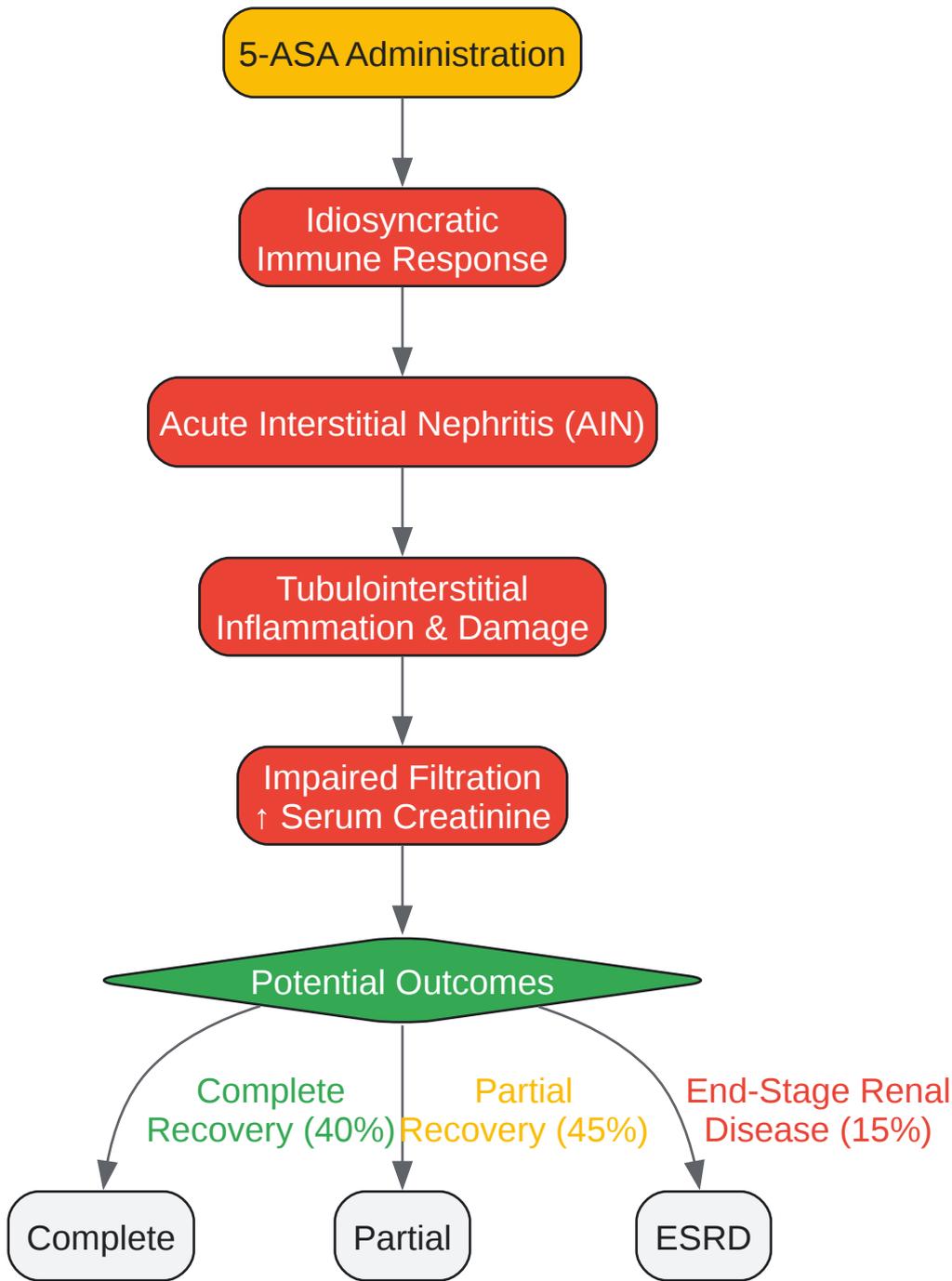
- **Data Source:** Use of a large, linkable healthcare database (e.g., claims data, national health records).
- **Cohort Definition:** Identify all patients with a diagnosis of IBD within a specific timeframe.
- **Exclusion Criteria:** Patients with a history of kidney impairment before IBD diagnosis or 5-ASA initiation.
- **Exposure Variable (Time-dependent): Renal function monitoring**, defined as the performance of serum creatinine and/or proteinuria tests during follow-up.
- **Primary Outcome:** Time to first hospitalization for AKI, identified using standardized diagnostic codes.

- **Statistical Analysis:** A Cox proportional-hazards model adjusted for baseline and time-dependent covariates (e.g., age, sex, comorbidities, IBD phenotype) to calculate the hazard ratio (HR) for AKI associated with "no monitoring."

Pathways and Workflows

To aid in understanding the mechanism and diagnostic process, the following diagrams illustrate the pathophysiology of 5-ASA-induced nephrotoxicity and a structured workflow for clinical management.

Pathophysiology of 5-ASA Induced Nephrotoxicity



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Renal Function Monitoring & Management Workflow

Key Insights for Your Research

- **Controversy Exists:** While the risk of AIN is well-documented, some studies have found no significant detrimental effect of 5-ASA on renal function over a 4-year period, suggesting the issue requires careful, case-by-case evaluation [3].
- **Mechanism is Pleiotropic:** 5-ASA's action is not limited to one pathway. Research indicates it modulates multiple targets, including PPAR- γ , NF- κ B, and COX-2, which may contribute to both its therapeutic and adverse effects [4].
- **Novel Imaging Techniques:** Emerging research is focusing on advanced imaging like Dynamic Contrast-Enhanced MRI (DCE-MRI) with novel, non-metallic contrast agents (e.g., glucoverdazyl) to map kidney function spatially, offering potential future tools for safer and more detailed monitoring [5] [6].

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